

Handling and safety precautions for 2-Bromocyclohexane-1,3-dione

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Compound of Interest

Compound Name: 2-Bromocyclohexane-1,3-dione

Cat. No.: B042612

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Technical Support Center: 2-Bromocyclohexane-1,3-dione

This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and use of **2-Bromocyclohexane-1,3-dione**. It includes troubleshooting advice and frequently asked questions to ensure safety and success in your experiments.

Physical and Chemical Properties

A summary of the key quantitative data for **2-Bromocyclohexane-1,3-dione** is provided in the table below for easy reference.

Property	Value	Source
Molecular Formula	C6H7BrO2	[1] [2] [3]
Molecular Weight	191.02 g/mol	[1] [3]
Melting Point	159-161 °C	[1] [2]
Boiling Point	272.6 ± 40.0 °C (Predicted)	[1] [2]
Density	1.678 ± 0.06 g/cm³ (Predicted)	[1] [2]
pKa	3.46 ± 0.25 (Predicted)	[2]
LogP	1.072	[1] [2]
Topological Polar Surface Area	34.14 Å²	[2] [4]

Frequently Asked Questions (FAQs)

Safety and Handling

Q1: What are the primary hazards associated with **2-Bromocyclohexane-1,3-dione**?

A1: **2-Bromocyclohexane-1,3-dione** is classified as an irritant.[\[2\]](#) According to the Globally Harmonized System (GHS), it has the following hazard statements:

- H302: Harmful if swallowed.[\[3\]](#)[\[5\]](#)
- H315: Causes skin irritation.[\[3\]](#)[\[5\]](#)
- H319: Causes serious eye irritation.[\[3\]](#)[\[5\]](#)
- H335: May cause respiratory irritation.[\[3\]](#)[\[5\]](#)

Always consult the Safety Data Sheet (SDS) for the most current and comprehensive safety information.

Q2: What personal protective equipment (PPE) should I wear when handling this compound?

A2: To ensure your safety, the following PPE is mandatory when handling **2-Bromocyclohexane-1,3-dione**:

- Eye Protection: Chemical safety goggles or a face shield.[6]
- Hand Protection: Chemically resistant gloves (e.g., nitrile).
- Body Protection: A lab coat is required.
- Respiratory Protection: Work in a well-ventilated area, preferably a chemical fume hood, to avoid inhaling dust or vapors.[7][8]

Q3: How should I properly store **2-Bromocyclohexane-1,3-dione**?

A3: Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[6][7][9] Keep it away from strong oxidizing agents and strong bases.[6][9]

Q4: What should I do in case of accidental exposure?

A4: Follow these first-aid measures in case of exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[7]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water.[7] If irritation persists, seek medical attention.
- Inhalation: Move the person to fresh air. If they are not breathing, give artificial respiration. Seek medical attention.[8]
- Ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse their mouth with water and seek immediate medical attention.[7][8]

Q5: How do I handle a spill of **2-Bromocyclohexane-1,3-dione**?

A5: For a small spill, you should:

- Ensure the area is well-ventilated and wear appropriate PPE.

- Absorb the spill with an inert material such as sand, silica gel, or a universal binder.[6]
- Collect the absorbed material into a suitable, closed container for disposal.[6][7]
- Clean the spill area thoroughly. Avoid allowing the product to enter drains.[7][8]

Experimental Troubleshooting

Q1: My reaction with **2-Bromocyclohexane-1,3-dione** is not proceeding as expected. What are some common issues?

A1: Several factors could be affecting your reaction:

- Reagent Purity: Ensure the purity of your **2-Bromocyclohexane-1,3-dione** and other reagents. Impurities can interfere with the reaction.
- Solvent Choice: The choice of solvent can significantly impact the reaction. Ensure you are using a dry, appropriate solvent.
- Reaction Conditions: Verify that the temperature, pressure, and stirring are optimal for the specific reaction.
- Atmosphere: Some reactions involving this compound may be sensitive to air or moisture. Consider running the reaction under an inert atmosphere (e.g., nitrogen or argon).

Q2: The compound appears to be degrading during my experiment. How can I prevent this?

A2: **2-Bromocyclohexane-1,3-dione** may be sensitive to heat, light, and incompatible materials.

- Temperature Control: Avoid excessive heating unless specified in a protocol.
- Light Sensitivity: Protect the reaction mixture from light if the compound or other reagents are light-sensitive.
- Incompatible Materials: Be aware of incompatibilities with strong oxidizing agents and strong bases.[6][9]

Experimental Protocols

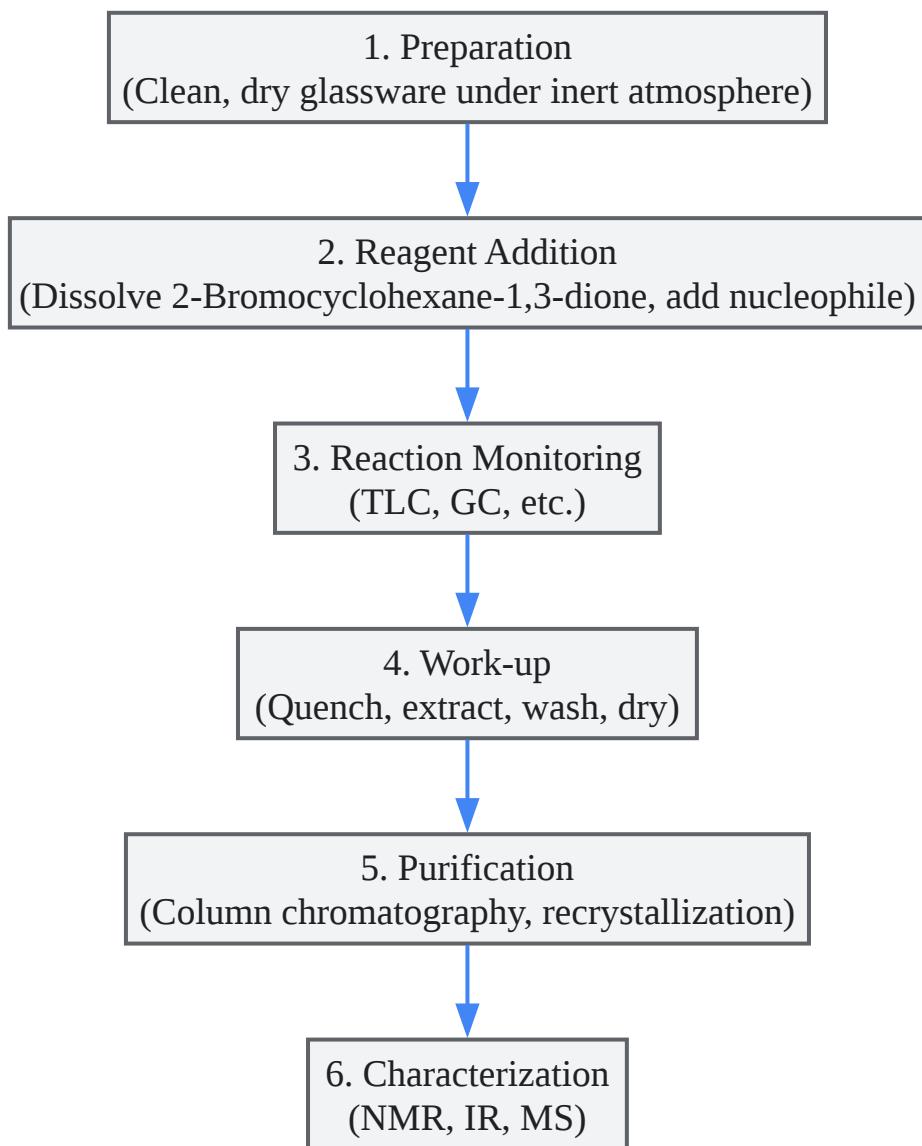
General Protocol for a Nucleophilic Substitution Reaction

This is a generalized protocol and should be adapted based on the specific requirements of your experiment.

- Preparation:
 - Set up a clean, dry reaction vessel equipped with a magnetic stirrer and a reflux condenser under an inert atmosphere if necessary.
 - Ensure all glassware is oven-dried to remove any moisture.
- Reagent Addition:
 - Dissolve **2-Bromocyclohexane-1,3-dione** in an appropriate anhydrous solvent in the reaction vessel.
 - Slowly add the nucleophile to the solution at the desired temperature. The reaction may be exothermic, so cooling might be necessary.
- Reaction Monitoring:
 - Monitor the progress of the reaction using a suitable analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Work-up:
 - Once the reaction is complete, quench the reaction mixture appropriately (e.g., by adding water or a saturated aqueous solution).
 - Perform an extraction to isolate the product.
 - Wash the organic layer with brine, then dry it over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate).

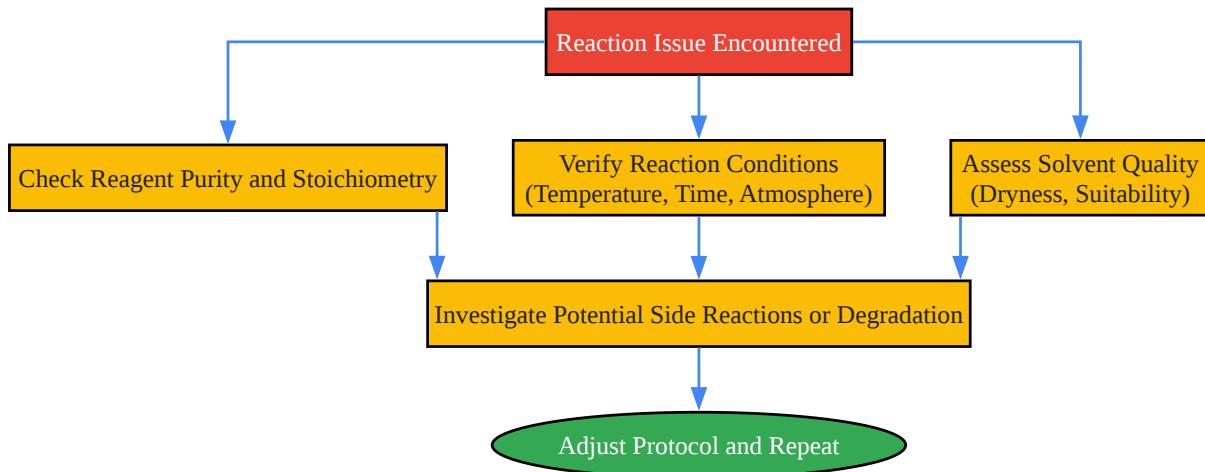
- Purification:
 - Filter off the drying agent and concentrate the organic layer under reduced pressure.
 - Purify the crude product using a suitable technique, such as column chromatography or recrystallization.
- Characterization:
 - Characterize the final product using techniques like NMR, IR, and mass spectrometry to confirm its identity and purity.

Visual Diagrams



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Caption: General experimental workflow for a reaction involving **2-Bromocyclohexane-1,3-dione**.

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Caption: Troubleshooting decision tree for experiments with **2-Bromocyclohexane-1,3-dione**.

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